

Physical and chemical properties of 7-O-Acetyl-N-acetylneuraminic acid

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Compound of Interest

Compound Name: 7-O-Acetyl-N-acetylneuraminic acid

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An In-depth Technical Guide to 7-O-Acetyl-N-acetylneuraminic Acid

This guide provides a comprehensive overview of the physical, chemical, and biological properties of **7-O-Acetyl-N-acetylneuraminic acid** (Neu5,7Ac₂), a modified sialic acid of significant interest in glycobiology and drug development. It is intended for researchers, scientists, and professionals in related fields.

Introduction

Sialic acids are a diverse family of nine-carbon acidic monosaccharides typically found at the outermost ends of glycan chains on glycoproteins and glycolipids.[1][2] Their modifications, such as O-acetylation, play critical roles in a multitude of biological processes, including cell-cell recognition, immune responses, and host-pathogen interactions.[3][4][5] O-acetylation of the parent molecule, N-acetylneuraminic acid (Neu5Ac), can occur at the 4, 7, 8, and/or 9 positions.[3][6]

7-O-Acetyl-N-acetylneuraminic acid is a specific, naturally occurring O-acetylated sialic acid. A key chemical feature is the intramolecular migration of the O-acetyl group from the C-7 to the C-9 position, which can occur under physiological conditions.[7][8][9] This dynamic process complicates its study but is also central to its biological function and metabolism, which is regulated by sialate-specific O-acetyltransferases and O-acetyl esterases.[3][4] Understanding the properties of Neu5,7Ac₂ is crucial for elucidating its role in health and disease and for the development of novel therapeutics.

Physical and Chemical Properties

Precise experimental data for **7-O-Acetyl-N-acetylneuraminic acid** is limited in the literature. Therefore, data for the parent compound, N-acetylneuraminic acid (Neu5Ac), is provided for reference where specific data for the 7-O-acetylated form is unavailable.

General Properties

Property	Value	Source
Synonyms	Neu5,7Ac ₂ , 5-N-Acetyl-7-O-acetyl-neuraminic acid	[10] [11]
Molecular Formula	C ₁₃ H ₂₁ NO ₁₀	[10] [11]
Molecular Weight	351.31 g/mol	[10] [11]
IUPAC Name	(4S,5R,6R)-5-acetamido-6-[(1R,2R)-1-acetyloxy-2,3-dihydroxypropyl]-2,4-dihydroxyoxane-2-carboxylic acid	[10]

Physicochemical Data

Property	7-O-Acetyl-N-acetylneuraminic acid	N-acetylneuraminic acid (Reference)	Source
Melting Point	Data not available	184-186 °C (decomposes)	[1][12]
Solubility	Data not available	Water: ~50 g/L (20 °C) PBS (pH 7.2): 10 mg/ml DMSO: 1 mg/ml DMF: 0.1 mg/ml	[1][12][13]
Stability	The 7-O-acetyl group can migrate to the C-9 position under physiological conditions (pH 7.0, 37 °C).[8][9]	Stable at neutral pH and low temperatures. Degrades in strongly acidic (pH < 3) or alkaline (pH > 10) conditions, especially with heat.[14][15][16]	

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

High-resolution ^1H -NMR is a powerful tool for identifying the position of O-acetyl groups on sialic acids.[14]

- ^1H -NMR: O-acetylation at the C-7 position is expected to cause a significant downfield shift of the H-7 proton resonance compared to the parent Neu5Ac. The acetyl methyl protons of the 7-O-acetyl group would introduce a new singlet in the spectrum, distinct from the N-acetyl methyl protons.[14]
- ^{13}C -NMR: Similar to ^1H -NMR, the C-7 carbon resonance is expected to shift downfield upon acetylation. New resonances for the acetyl carbonyl and methyl carbons would also be present.

Mass Spectrometry (MS)

Mass spectrometry is a key technique for the identification and structural analysis of O-acetylated sialic acids.

- Fast-Atom Bombardment (FAB-MS): This technique can unambiguously detect O-acetylated derivatives. The expected molecular ion for Neu5,7Ac₂ would be at m/z 352 [M+H]⁺.^[8]
- Ion Mobility-Mass Spectrometry (IM-MS): This advanced technique can physically separate isomeric ions based on their shape and size (collision cross-section, CCS). It has been successfully used to resolve the B₁ fragment ions of 4-O, 7-O, and 9-O-acetylated Neu5Ac, allowing for their unambiguous identification.^[17]

Infrared (IR) Spectroscopy

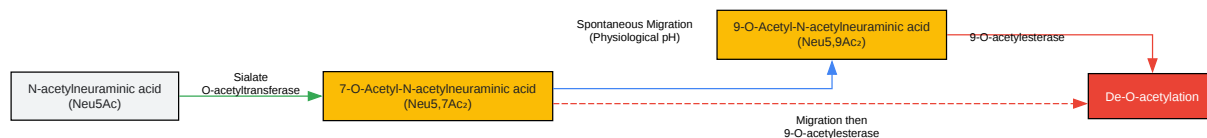
A specific IR spectrum for Neu5,7Ac₂ is not readily available. However, the spectrum would be expected to show characteristic absorption bands for its functional groups:

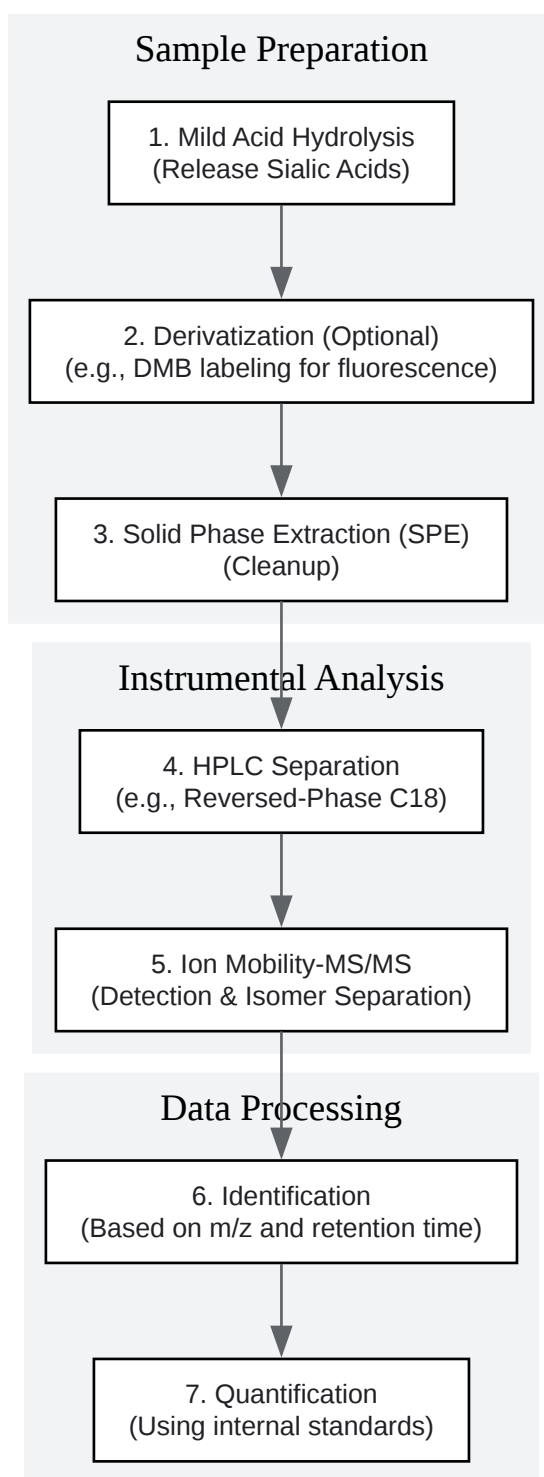
- ~3300 cm⁻¹ (broad): O-H stretching from hydroxyl and carboxylic acid groups.
- ~2900 cm⁻¹: C-H stretching.
- ~1740 cm⁻¹: C=O stretching from the ester (O-acetyl) group.
- ~1720 cm⁻¹: C=O stretching from the carboxylic acid.
- ~1650 cm⁻¹: C=O stretching of the amide I band (N-acetyl).
- ~1000-1200 cm⁻¹: C-O stretching.

Biological Role and Metabolism

O-acetylation of sialic acids at the 7 and 9 positions modulates their recognition by endogenous lectins, antibodies, and pathogens like viruses.^[7] This modification can mask the underlying sialic acid, preventing binding, or create new binding sites.

The metabolism of **7-O-Acetyl-N-acetylneuraminic acid** is a dynamic process involving enzymatic acetylation and deacetylation, as well as spontaneous intramolecular migration of the acetyl group.





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